

# Application Notes and Protocols for Immunofluorescence Staining of TSPAN14

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## Compound of Interest

Compound Name: TC-SP 14

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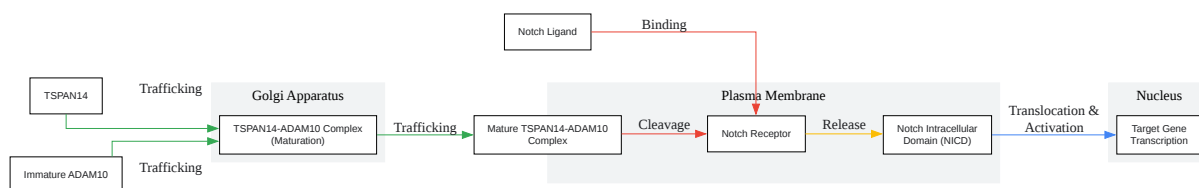
## For Researchers, Scientists, and Drug Development Professionals

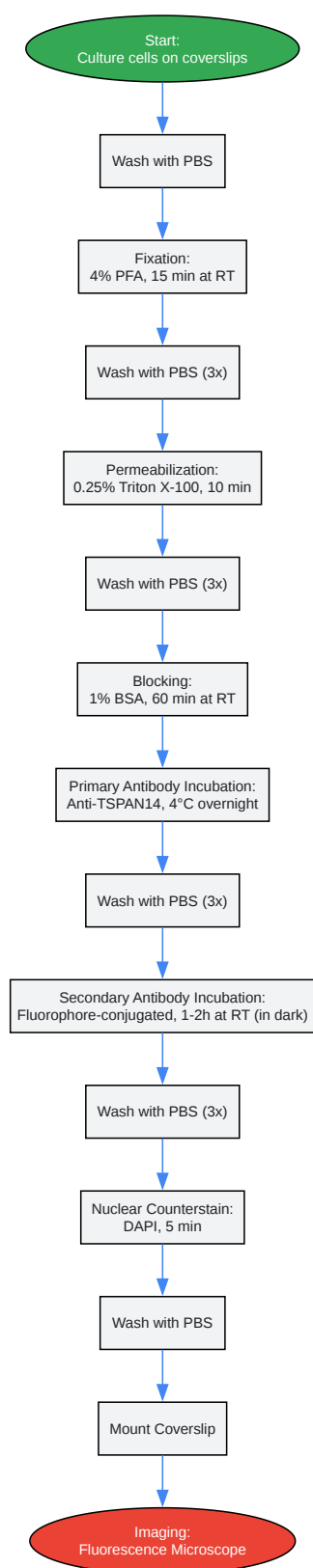
These application notes provide a detailed protocol for the immunofluorescence staining of Tetraspanin-14 (TSPAN14), a transmembrane protein involved in key cellular processes. The information is intended for researchers in academia and industry engaged in cell biology, cancer research, and drug development.

TSPAN14, a member of the tetraspanin superfamily, is known to play a crucial role in the regulation of the metalloprotease ADAM10. This interaction influences protein trafficking, maturation, and the positive regulation of the Notch signaling pathway.<sup>[1][2][3][4][5][6]</sup> Given its function and localization to the plasma membrane, immunofluorescence is an essential technique to study its subcellular distribution and co-localization with other proteins of interest.<sup>[1][2][3]</sup>

## Signaling Pathway of TSPAN14

TSPAN14 is a key component of the TspanC8 subgroup of tetraspanins that directly interact with and modulate the activity of ADAM10, a disintegrin and metalloprotease.<sup>[6][7][8]</sup> This interaction is crucial for the maturation and trafficking of ADAM10 to the cell surface.<sup>[5][6]</sup> The TSPAN14-ADAM10 complex exhibits distinct substrate specificity, playing a role in the positive regulation of the Notch signaling pathway.<sup>[1][3][4][5]</sup> The large extracellular loop of TSPAN14 is suggested to mediate this interaction.<sup>[5]</sup>





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